

Physical and chemical properties of O-phenylhydroxylamine.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: O-phenylhydroxylamine

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O-Phenylhydroxylamine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical and chemical properties of **O-phenylhydroxylamine** and its hydrochloride salt. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors.

Physical Properties

O-phenylhydroxylamine is an organic compound with the chemical formula C_6H_7NO . It is the O-aryl isomer of phenylhydroxylamine. The compound is typically handled in its more stable hydrochloride salt form, which is a white to yellow crystalline powder.^[1]

Table 1: Physical Properties of **O-Phenylhydroxylamine** and its Hydrochloride Salt

Property	O-Phenylhydroxylamine	O-Phenylhydroxylamine Hydrochloride
Molecular Formula	C ₆ H ₇ NO	C ₆ H ₈ ClNO[2][3]
Molecular Weight	109.13 g/mol [4]	145.59 g/mol [2][3][4]
Appearance	-	White to yellow powder[1]
Melting Point	-	~132 °C (decomposition)[2]
Solubility	Soluble in polar organic solvents such as ethanol, methanol, and acetone; limited solubility in water.	Moderately soluble in water.[1]
CAS Number	4846-21-3[4]	6092-80-4[2][4]

Chemical Properties and Reactivity

O-phenylhydroxylamine exhibits reactivity characteristic of hydroxylamines. The lone pair of electrons on the nitrogen atom makes it nucleophilic. The presence of the phenoxy group influences its electronic properties and reactivity.

- **Basicity:** The amino group can be protonated to form the corresponding ammonium salt, which explains the formation and stability of its hydrochloride salt.
- **Oxidation:** Like other hydroxylamines, **O-phenylhydroxylamine** can be susceptible to oxidation.
- **Reactivity with Electrophiles:** The nitrogen atom can react with various electrophiles.

It is important to distinguish **O-phenylhydroxylamine** from its isomer, N-phenylhydroxylamine, as they exhibit different chemical behaviors. For instance, N-phenylhydroxylamine is known to undergo the Bamberger rearrangement in the presence of strong acids to form 4-aminophenol; this reaction is not characteristic of **O-phenylhydroxylamine**. [5][6]

Synthesis and Purification

O-phenylhydroxylamine hydrochloride is the more common and stable form of this compound. A general method for its synthesis involves the hydrazinolysis of N-phenoxyphthalimide, followed by treatment with hydrochloric acid.

Experimental Protocol: Synthesis of O-Phenylhydroxylamine Hydrochloride

This protocol is based on a representative method for the preparation of O-arylhydroxylamines.

Materials:

- N-phenoxyphthalimide
- Hydrazine monohydrate
- Methanol (MeOH)
- Chloroform (CHCl_3)
- Hexane
- Ethyl acetate (EtOAc)
- Diethyl ether (Et_2O)
- 4N HCl in dioxane
- Potassium carbonate (K_2CO_3) (for obtaining the free base)

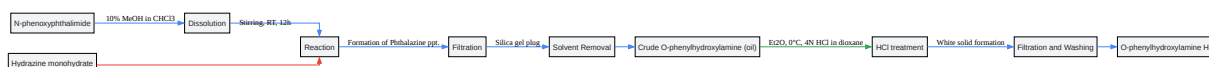
Procedure:

- Dissolve N-phenoxyphthalimide in a 10% solution of methanol in chloroform.
- Slowly add hydrazine monohydrate to the solution at room temperature and stir the reaction mixture. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Upon completion of the reaction (typically after 12 hours), a white precipitate of phthalazine will form.

- Filter the reaction mixture through a silica gel plug and wash with a 30% solution of ethyl acetate in hexane.
- Remove the solvent from the filtrate to obtain a light yellow oil.
- For **O-phenylhydroxylamine** (free base): The resulting oil can be purified by Kugelrohr distillation from a small amount of potassium carbonate to yield pure phenoxyamine (**O-phenylhydroxylamine**) as a clear, colorless oil.[7]
- For **O-phenylhydroxylamine** hydrochloride: Dissolve the crude oily substance in diethyl ether and cool to 0 °C.
- Add a 4N solution of HCl in dioxane dropwise until the pH of the solution reaches 3.
- The resulting white solid, **O-phenylhydroxylamine** hydrochloride, is then filtered and washed with diethyl ether.[7]

Purification:

The hydrochloride salt can be purified by recrystallization. The free base, if isolated, is an oil and can be purified by distillation.



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- To cite this document: BenchChem. [Physical and chemical properties of O-phenylhydroxylamine.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2653202#physical-and-chemical-properties-of-o-phenylhydroxylamine]

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